

Application Notes & Protocols: Transesterification of Citronellol to Citronellyl Acetate

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Compound of Interest

Compound Name: Citronellyl Acetate

CAS No.: 150-84-5

Cat. No.: B092600

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Abstract

Citronellyl acetate, a monoterpene ester, is a valuable compound in the fragrance, flavor, cosmetic, and pharmaceutical industries, prized for its characteristic fresh, rosy, and fruity aroma.^{[1][2]} While traditionally produced through chemical synthesis involving corrosive acid catalysts and high temperatures, enzymatic transesterification has emerged as a superior "green" alternative. This guide provides a comprehensive overview of the transesterification of citronellol to **citronellyl acetate**, focusing on the mechanistic principles and practical application of lipase-catalyzed synthesis. Detailed, field-tested protocols for both enzymatic and heterogeneous acid-catalyzed methods are presented, alongside a comparative analysis of catalytic strategies and a troubleshooting guide to support process optimization.

Part 1: Reaction Fundamentals and Mechanistic Pathways

The synthesis of **citronellyl acetate** from citronellol is achieved via transesterification, a process where the alkoxy group of an ester is exchanged with the alcohol group of citronellol. This reaction avoids the production of water, which can inhibit the reaction equilibrium often seen in direct esterification.^[1]

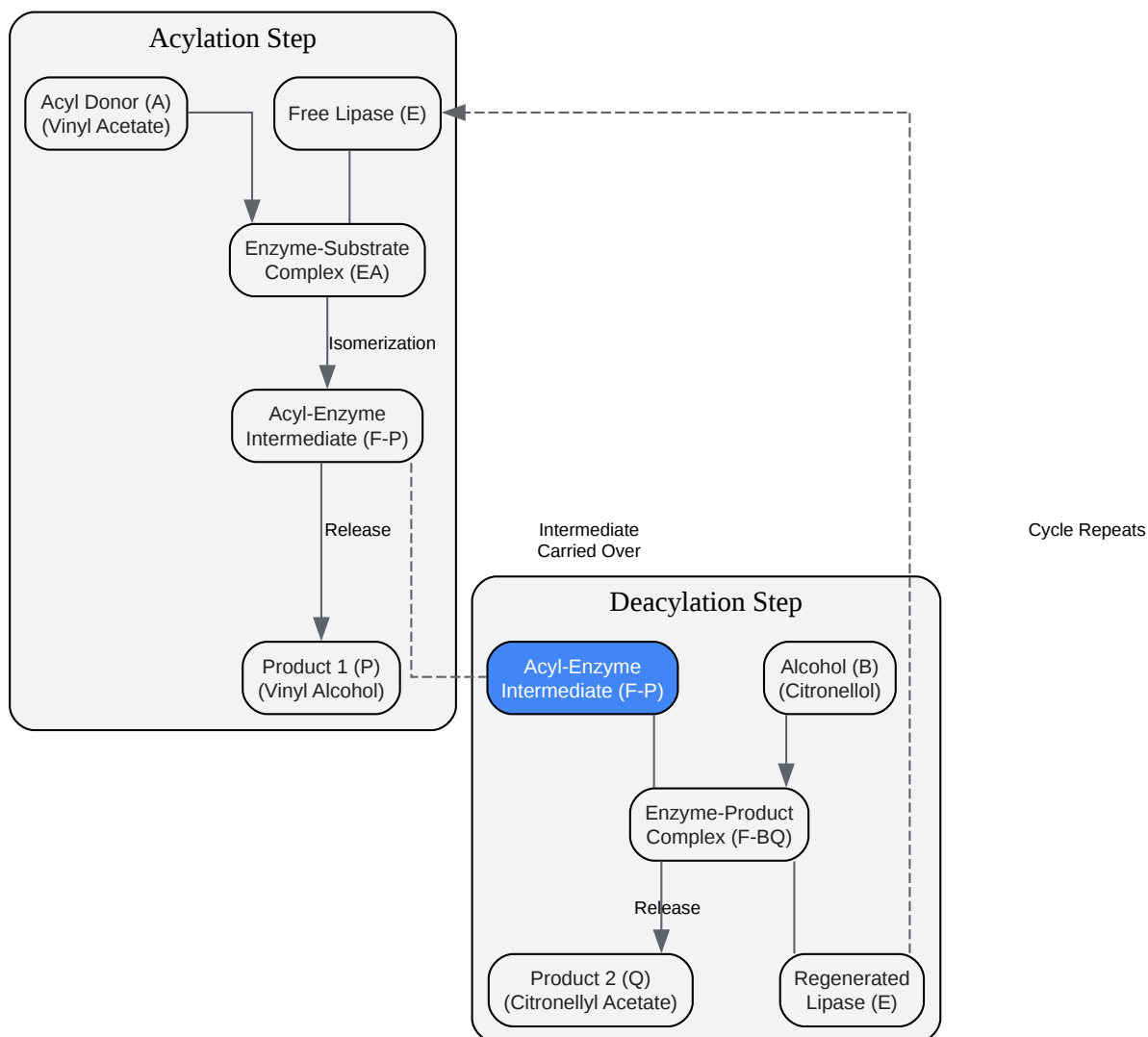
Reaction Scheme: Citronellol + Acyl Donor (e.g., Vinyl Acetate) $\rightleftharpoons$ **Citronellyl Acetate** + Byproduct (e.g., Vinyl Alcohol)

The Lipase-Catalyzed "Ping-Pong Bi-Bi" Mechanism

Enzymatic synthesis using lipases, such as the widely used immobilized *Candida antarctica* lipase B (Novozym 435), offers high selectivity, mild reaction conditions, and a reduced environmental footprint.^{[3][4][5][6]} The reaction follows a Ping-Pong Bi-Bi mechanism, which can be inhibited by the product, **citronellyl acetate**.^{[3][7][8]}

The mechanism involves two main stages:

- **Acylation:** The lipase's active site, featuring a catalytic triad (Ser-His-Asp), attacks the acyl donor (e.g., vinyl acetate). The serine residue becomes acylated, forming a covalent acyl-enzyme intermediate and releasing the first product (vinyl alcohol).^{[9][10]}
- **Deacylation:** Citronellol then enters the active site and attacks the acyl-enzyme intermediate. This step releases the final product, **citronellyl acetate**, and regenerates the free enzyme, ready for another catalytic cycle.^{[9][10]}



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